

# Application Notes and Protocols for Saflufenacil in Pre-emergence Weed Control Research

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## Compound of Interest

Compound Name: Saflufenacil

Cat. No.: B1680489

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**Saflufenacil** is a potent herbicide belonging to the pyrimidinedione chemical class, developed for the pre-plant burndown and pre-emergence control of a wide spectrum of broadleaf weeds.

[1][2][3] It is a member of the Herbicide Resistance Action Committee (HRAC) Group 14.[4]

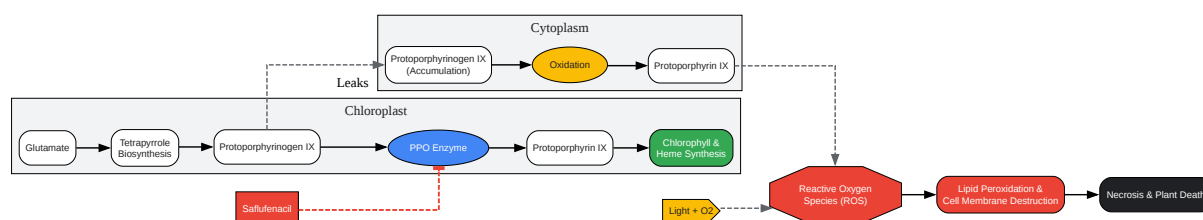
**Saflufenacil** is utilized in various cropping systems, including corn, soybeans, wheat, and sugarcane, to manage problematic dicotyledonous weeds, including those resistant to other herbicide classes like glyphosate and ALS inhibitors. Its efficacy is based on the inhibition of the protoporphyrinogen IX oxidase (PPO) enzyme, leading to rapid, light-dependent necrosis of susceptible plant tissues. Selectivity in tolerant crops such as corn is achieved through a combination of strategic placement (pre-emergence) and the crop's ability to rapidly metabolize the compound.

## Mode of Action: Protoporphyrinogen IX Oxidase (PPO) Inhibition

**Saflufenacil**'s primary mode of action is the inhibition of the PPO enzyme, a critical component in the tetrapyrrole biosynthetic pathway responsible for producing chlorophylls and hemes.

- Enzyme Inhibition: **Saflufenacil** binds to and blocks the PPO enzyme located in the chloroplasts.

- **Substrate Accumulation:** This blockage prevents the conversion of protoporphyrinogen IX to protoporphyrin IX (Proto IX), causing the substrate, protoporphyrinogen IX, to accumulate and leak out of the chloroplast into the cytoplasm.
- **Toxic Intermediate Formation:** In the cytoplasm, an extraplastidic oxidation process converts protoporphyrinogen IX into Proto IX.
- **Photo-Dynamic Damage:** Proto IX is a powerful photosensitizing molecule. In the presence of light and oxygen, it generates highly reactive oxygen species (ROS), such as singlet oxygen and hydrogen peroxide.
- **Cell Death:** These ROS cause rapid lipid peroxidation, leading to the destruction of cell membranes, loss of cellular integrity, and ultimately, cell death. This manifests as visible symptoms of chlorosis, wilting, and necrosis on the plant.



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**Saflufenacil's Mode of Action via PPO Inhibition.**

## Data Presentation: Efficacy and Crop Tolerance

The following tables summarize quantitative data from various research studies on the pre-emergence application of **saflufenacil**.

Table 1: Recommended Pre-emergence Application Rates of **Saflufenacil** in Various Crops

Crop	Application Rate (g a.i./ha)	Remarks	Source(s)
Corn (Maize)	50 - 125	For residual control of broadleaf weeds.	
Corn (Maize)	Up to 200	No significant yield loss observed, though minor height reduction is possible at higher rates.	
Winter Wheat	Up to 400	No crop injury or yield reduction observed at this rate when applied PRE.	
Soybeans, Cereals	18 - 25	Typically for pre-plant burndown, often in a tank mix with glyphosate.	

| Sugarcane | ~57 (in premix) | Applied as a premix with dimethenamid-P (total 835 g/ha) for broad-spectrum control. | |

Table 2: Weed Control Efficacy with Pre-emergence **Saflufenacil**

Weed Species	Crop	Saflufenacil Rate (g a.i./ha)	% Control	Notes	Source(s)
Grasses (general)	Sugarcane	~57 (in premix)	85.2 - 87.6	In a premix with dimethena mid-P (835 g/ha total). Assessed at 60 DAA.	
Broadleaf Weeds (general)	Sugarcane	~57 (in premix)	68.8 - 70.2	In a premix with dimethenami d-P (835 g/ha total). Assessed at 60 DAA.	
Sedges (general)	Sugarcane	~57 (in premix)	72.0 - 72.9	In a premix with dimethenami d-P (835 g/ha total). Assessed at 60 DAA.	
Fathen (Chenopodiu m album)	Maize	70 or 105	Effective	Controlled atrazine- and dicamba- resistant biotypes.	
Horseweed (Conyza canadensis)	Pre-plant (Cotton)	25	92	Applied 7-14 days before planting.	
Horseweed (Conyza	Pre-plant (Cotton)	50	96	Applied 7-14 days before	

Weed Species	Crop	Saflufenacil Rate (g a.i./ha)	% Control	Notes	Source(s)
canadensis)				planting.	

| Velvetleaf, Cocklebur, Ragweed | Maize | 50 - 125 | Good to Excellent | Effective against large-seeded broadleaf weeds. | |

Table 3: Crop Tolerance to Pre-emergence Applications of **Saflufenacil**

Crop	Saflufenacil Rate (g a.i./ha)	Injury Observed	Yield Impact	Source(s)
Winter Wheat	Up to 400	None	None	
Field Corn	Up to 200	Up to 12% height reduction at 200 g/ha, but minimal injury (<5%) at lower rates.	None	
Sweet Corn Hybrids	75 and 150	Minimal (<5%)	None	

| Soybean | N/A (Post-emergence data) | Tolerant to low doses (<2.17 g/ha) simulating drift/contamination. | Significant yield reduction at higher doses. | |

## Experimental Protocols

This section outlines a generalized protocol for conducting a field trial to evaluate the efficacy and crop safety of **saflufenacil** as a pre-emergence herbicide.

4.1 Objective To determine the effective dose range of pre-emergence **saflufenacil** for broadleaf weed control and to assess the tolerance of the target crop (e.g., corn, wheat).

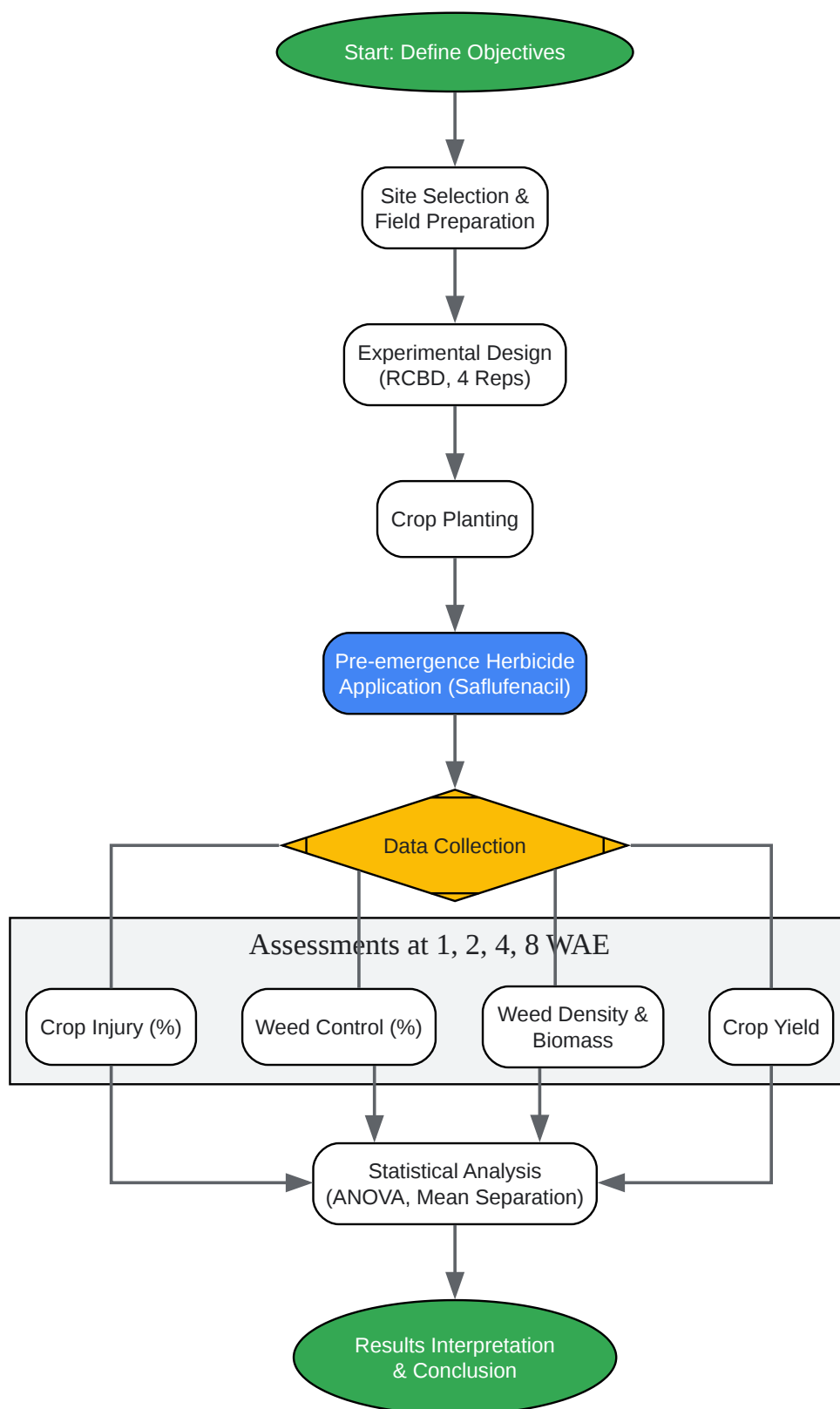
4.2 Experimental Design

- Design: Randomized Complete Block Design (RCBD).
- Replications: 3 to 4.
- Plot Size: Minimum of 3 meters wide by 10 meters long to accommodate standard application and harvesting equipment.
- Treatments:
  - **Saflufenacil** at multiple rates (e.g., 50, 75, 100, 150 g a.i./ha).
  - **Saflufenacil** in tank-mix combinations (e.g., with a grass herbicide like acetochlor or dimethenamid-P).
  - A standard commercial herbicide for comparison.
  - A weed-free control (maintained by hand-weeding).
  - An untreated (weedy) control.

#### 4.3 Materials and Methods

- Site Selection: Choose a field with uniform soil type and a known, consistent history of moderate to heavy broadleaf weed infestation.
- Land Preparation: Perform conventional tillage to prepare a uniform seedbed.
- Planting: Plant the crop at the recommended seeding rate and depth for the region. Record the planting date.
- Herbicide Application:
  - Apply treatments within 1-3 days after planting, before crop or weed emergence.
  - Use a calibrated research plot sprayer (e.g., CO<sub>2</sub>-pressurized backpack sprayer) equipped with flat-fan nozzles.
  - Maintain a constant pressure and speed to deliver a precise spray volume (e.g., 200 L/ha).

- Record environmental conditions at the time of application (temperature, humidity, wind speed, soil moisture).
- Data Collection:
  - Crop Injury: Visually assess crop injury at regular intervals, such as 7, 14, 28, and 56 days after emergence (DAE). Use a percentage scale where 0% = no injury and 100% = complete crop death.
  - Weed Control: Visually assess percent control of individual weed species at the same intervals as crop injury, comparing each plot to the untreated control.
  - Weed Density and Biomass: At a key time point (e.g., 4-6 weeks after emergence), count the number of weeds per species within a randomly placed quadrat (e.g., 0.25 m<sup>2</sup>) in each plot. Harvest the above-ground weed biomass from the quadrat, dry it in an oven to a constant weight, and record the dry weight.
  - Crop Stand and Height: Measure crop height at various intervals.
  - Yield: At crop maturity, harvest the center rows of each plot and determine the grain yield, adjusting for moisture content.
- Statistical Analysis:
  - Analyze data using Analysis of Variance (ANOVA) appropriate for an RCBD.
  - If the ANOVA indicates significant treatment effects ( $P < 0.05$ ), perform a mean separation test (e.g., Fisher's Protected LSD) to compare treatment means.
  - Dose-response relationships for weed control or crop injury can be modeled using a log-logistic regression analysis to determine the effective dose for 90% control (ED<sub>90</sub>).



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Workflow for a Pre-emergence Herbicide Field Trial.



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